

Application Note: Monitoring N-nitroso-desmethyl-citalopram in Drug Stability Studies

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-citalopram*

Cat. No.: *B15816064*

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Introduction

N-nitroso-desmethyl-citalopram is a nitrosamine impurity that can potentially form in drug products containing citalopram, a widely prescribed selective serotonin reuptake inhibitor (SSRI).[1][2][3] Nitrosamine impurities are a class of compounds that are considered probable human carcinogens, and their presence in pharmaceuticals is a significant concern for regulatory agencies and manufacturers.[4][5][6] Therefore, robust and sensitive analytical methods are required to monitor and control the levels of **N-nitroso-desmethyl-citalopram** in citalopram drug stability studies to ensure patient safety.[4][7]

This application note provides a detailed protocol for the monitoring of **N-nitroso-desmethyl-citalopram** in drug stability studies using a highly sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method.[1][3][7] The described methodology is crucial for ensuring that citalopram-containing drug products meet the stringent regulatory requirements for nitrosamine impurities.[5][8][9]

Chemical Information:

Compound	Chemical Name	Molecular Formula	Molecular Weight
N-nitroso-desmethyl-citalopram	N-(3-(5-Cyano-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-1-yl)propyl)-N-methylnitrous amide	C ₁₉ H ₁₈ FN ₃ O ₂	339.37 g/mol

Regulatory Context

Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict guidelines for the control of nitrosamine impurities in human drugs.[5][8] For **N-nitroso-desmethyl-citalopram**, a nitrosamine drug substance-related impurity (NDSRI), the acceptable intake (AI) limit has been determined to be 26.5 ng/day, placing it in carcinogenic potency category 1.[1][7] This low limit necessitates the use of highly sensitive analytical techniques to ensure compliance.[4][7]

Experimental Workflow

The overall workflow for monitoring **N-nitroso-desmethyl-citalopram** in drug stability studies involves sample preparation, LC-MS/MS analysis, data processing, and result reporting. A visual representation of this workflow is provided below.



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Figure 1: Experimental workflow for **N-nitroso-desmethyl-citalopram** monitoring.

Experimental Protocols

Materials and Reagents

- **N-nitroso-desmethyl-citalopram** reference standard

- Citalopram drug substance and drug product for stability studies
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Water (deionized, 18 MΩ·cm)
- 0.22 µm syringe filters (PVDF or equivalent)

Instrumentation

A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer (LC-MS/MS) is required. The system should be capable of performing Multiple Reaction Monitoring (MRM) for sensitive and selective quantification.

Preparation of Solutions

- Standard Stock Solution (1000 ng/mL): Accurately weigh and dissolve an appropriate amount of **N-nitroso-desmethyl-citalopram** reference standard in methanol to obtain a concentration of 1000 ng/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with a suitable diluent (e.g., 50:50 acetonitrile:water) to create a calibration curve covering the expected range of the impurity. A typical range would be 0.1 ng/mL to 10 ng/mL.
- Sample Preparation:
 - For tablet dosage forms, accurately weigh and crush a representative number of tablets to obtain a fine powder.
 - Accurately weigh a portion of the powdered tablets or measure a volume of the liquid formulation equivalent to a single dose of citalopram.

- Dissolve the sample in a known volume of diluent to achieve a target concentration of the active pharmaceutical ingredient (API).
- Sonicate for 15-20 minutes to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter prior to injection into the LC-MS/MS system.

LC-MS/MS Method

A highly sensitive and selective LC-MS/MS method is crucial for the quantification of **N-nitroso-desmethyl-citalopram** at trace levels.[\[3\]](#)[\[7\]](#)

Table 1: Liquid Chromatography Parameters

Parameter	Condition
Column	Poroshell StableBond-C18 (or equivalent), 150 x 4.6 mm, 2.7 µm
Mobile Phase A	50 mM Formic acid in water
Mobile Phase B	Acetonitrile
Gradient	Isocratic (50:50 v/v) or a suitable gradient program
Flow Rate	0.5 mL/min
Column Temperature	30°C
Injection Volume	10 µL

Table 2: Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Quantifier: m/z 340.1 -> 291.1 Qualifier 1: m/z 340.1 -> 138.0 Qualifier 2: m/z 340.1 -> 263.1
Dwell Time	100 ms
Collision Energy	Optimized for each transition
Gas Temperatures	Optimized for the specific instrument

Data Presentation and Analysis

The concentration of **N-nitroso-desmethyl-citalopram** in the samples is determined by comparing the peak area of the analyte to the calibration curve generated from the working standard solutions. The results should be reported in nanograms per day (ng/day) to directly compare with the acceptable intake limit.

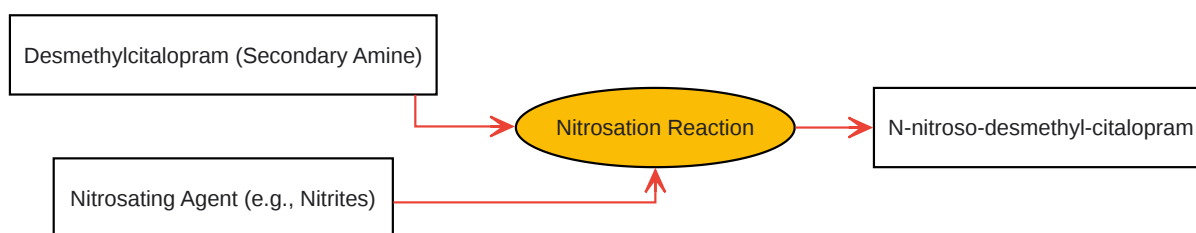
Table 3: Example Stability Study Data for **N-nitroso-desmethyl-citalopram**

Stability Condition	Time Point	N-nitroso-desmethyl-citalopram (ng/tablet)	N-nitroso-desmethyl-citalopram (ng/day)*
25°C / 60% RH	Initial	< LOQ	< LOQ
3 Months	< LOQ	< LOQ	
6 Months	1.5	1.5	
12 Months	2.8	2.8	
40°C / 75% RH	Initial	< LOQ	< LOQ
1 Month	3.2	3.2	
3 Months	8.5	8.5	
6 Months	15.1	15.1	

*Assuming a maximum daily dose of one tablet. LOQ: Limit of Quantitation

Formation Pathway and Mitigation

N-nitroso-desmethyl-citalopram is formed from the reaction of the secondary amine in the desmethylcitalopram impurity with a nitrosating agent.[2] Desmethylcitalopram is a known metabolite and impurity of citalopram. The nitrosating agent can be introduced through various sources, including raw materials, excipients, and manufacturing processes.



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Figure 2: Formation pathway of **N-nitroso-desmethyl-citalopram**.

To mitigate the formation of this impurity, it is essential to:

- Control the levels of desmethylcitalopram in the citalopram drug substance.
- Carefully select and test raw materials and excipients for the presence of nitrites and other nitrosating agents.
- Optimize manufacturing process parameters to avoid conditions that favor nitrosation (e.g., acidic pH, high temperatures).

Conclusion

This application note provides a comprehensive protocol for the monitoring of **N-nitroso-desmethyl-citalopram** in drug stability studies. The use of a validated, highly sensitive LC-MS/MS method is critical for ensuring that citalopram drug products comply with the stringent regulatory limits for nitrosamine impurities. By implementing this protocol, pharmaceutical manufacturers can effectively monitor and control the levels of this potential carcinogen, thereby ensuring the safety and quality of their products.

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